Spectroscopic Characterization of 3-Aminobenzoic Acid: A Technical Guide

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Compound of Interest

Compound Name:	*3-(1-Aminoethyl)benzoic acid*
CAS No.:	*788133-22-2*
Cat. No.:	*B1592386*

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This technical guide provides an in-depth analysis of the spectroscopic data for 3-Aminobenzoic acid, a molecule of significant interest in chemical synthesis and pharmaceutical research. This document is intended for researchers, scientists, and drug development professionals, offering a detailed exploration of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. The focus is on the practical application and interpretation of this data to ensure structural confirmation and purity assessment.

Introduction

3-Aminobenzoic acid (CAS No. 99-05-8) is an organic compound with the molecular formula $C_7H_7NO_2$.[1] It is one of three isomers of aminobenzoic acid, characterized by an amino group and a carboxylic acid group attached to a benzene ring. The 'meta' substitution pattern of these functional groups dictates its unique chemical and physical properties, which are reflected in its spectroscopic signatures. Accurate interpretation of its NMR, IR, and MS spectra is paramount for its unambiguous identification and for quality control in its various applications.

Nuclear Magnetic Resonance (NMR) Spectroscopy

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NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule. For 3-Aminobenzoic acid, both ^{1}H and ^{13}C NMR provide critical information for structural verification.

^{1}H NMR Spectroscopy

The proton NMR spectrum of 3-Aminobenzoic acid reveals the electronic environment of the hydrogen atoms in the molecule.

Experimental Protocol:

A typical ^{1}H NMR experiment would be conducted as follows:

- Sample Preparation: Dissolve approximately 5-10 mg of 3-Aminobenzoic acid in a suitable deuterated solvent (e.g., DMSO-d_6 or D_2O).
- Instrument: A high-field NMR spectrometer (e.g., 400 MHz or higher) is recommended for better resolution.
- Acquisition: Acquire the spectrum at room temperature using a standard pulse sequence.
- Processing: Process the raw data by applying a Fourier transform, phase correction, and baseline correction. Tetramethylsilane (TMS) is typically used as an internal standard (0 ppm).

Data Interpretation and Key Insights:

The aromatic region of the ^{1}H NMR spectrum of 3-Aminobenzoic acid is complex due to the meta-substitution pattern. The chemical shifts are influenced by the electron-donating amino group and the electron-withdrawing carboxylic acid group.

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Proton Assignment	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Integration
Aromatic H	7.28, 7.29, 6.97[2]	Multiplet	-	4H
Amino (NH_2)	~5.3 (broad)	Singlet (broad)	-	2H
Carboxylic Acid (COOH)	~12.5 (broad)	Singlet (broad)	-	1H

Table 1: ^{1}H NMR Data for 3-Aminobenzoic acid in H_2O (600 MHz).[2]

The broadness of the NH_2 and COOH signals is due to chemical exchange and quadrupole effects. The aromatic protons exhibit a complex splitting pattern due to their coupling with each other. High-resolution instruments can often resolve these into distinct multiplets.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides information about the carbon skeleton of the molecule.

Experimental Protocol:

- Sample Preparation: A more concentrated sample (20-50 mg) in a deuterated solvent is typically required compared to ^{1}H NMR.
- Instrument: A high-field NMR spectrometer with a broadband probe.
- Acquisition: A standard proton-decoupled pulse sequence is used to obtain a spectrum with singlet peaks for each unique carbon.
- Processing: Similar to ^{1}H NMR, the data is processed to yield the final spectrum.

Data Interpretation and Key Insights:

Due to the plane of symmetry in the molecule, 3-Aminobenzoic acid is expected to show six distinct carbon signals in its ^{13}C NMR spectrum: four for the aromatic carbons, one for the carboxylic acid carbon, and one for the carbon attached to the amino group.

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Carbon Assignment	Chemical Shift (δ) ppm
Carboxylic Acid (C=O)	~168
C-NH_2	~149
Aromatic C-H	~115-132
Aromatic C-COOH	~132

Table 2: Representative ^{13}C NMR Data for 3-Aminobenzoic acid.

The chemical shift of the carboxylic acid carbon is significantly downfield due to the deshielding effect of the double-bonded oxygen atoms. The aromatic carbon shifts are influenced by the electronic effects of the substituents.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on their characteristic vibrational frequencies.

Experimental Protocol:

- Sample Preparation: The sample can be prepared as a KBr (potassium bromide) pellet or as a mull (e.g., Nujol). For a KBr pellet, a small amount of the sample is ground with dry KBr and pressed into a thin, transparent disk.
- Instrument: A Fourier-Transform Infrared (FTIR) spectrometer.
- Acquisition: The spectrum is typically recorded over the range of 4000-400 cm^{-1}.
- Processing: The resulting interferogram is Fourier-transformed to produce the IR spectrum.

Data Interpretation and Key Insights:

The IR spectrum of 3-Aminobenzoic acid displays characteristic absorption bands for the carboxylic acid and amino functional groups, as well as the aromatic ring.

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Vibrational Mode	Wavenumber (cm^{-1}) Range	Intensity
O-H stretch (Carboxylic acid)	2500-3300	Broad, Strong
N-H stretch (Amine)	3200-3400	Medium (two bands)
C-H stretch (Aromatic)	3000-3100	Medium
C=O stretch (Carboxylic acid)	1680-1710	Strong, Sharp
C=C stretch (Aromatic)	1450-1600	Medium
C-N stretch	1250-1350	Medium
O-H bend	1300-1440	Medium

Table 3: Key IR Absorption Bands for 3-Aminobenzoic acid.

The broad O-H stretch of the carboxylic acid is a hallmark feature and often overlaps with the C-H stretching vibrations.[3] The presence of two N-H stretching bands is characteristic of a primary amine. The strong, sharp C=O stretch is indicative of the carboxylic acid group.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification and structural elucidation.

Experimental Protocol:

- Sample Introduction: The sample can be introduced into the mass spectrometer via direct infusion or coupled with a chromatographic technique like Gas Chromatography (GC-MS) or Liquid Chromatography (LC-MS).
- Ionization: A suitable ionization technique is employed, such as Electron Ionization (EI) or Electrospray Ionization (ESI).
- Mass Analysis: The ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).
- Detection: The separated ions are detected, and a mass spectrum is generated.

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Data Interpretation and Key Insights:

The mass spectrum of 3-Aminobenzoic acid will show a molecular ion peak corresponding to its molecular weight. The fragmentation pattern provides clues about the molecule's structure.

Electron Ionization (EI-MS):

- Molecular Ion (M^+): The molecular ion peak is observed at an m/z of 137, corresponding to the molecular weight of 3-Aminobenzoic acid ($C_7H_7NO_2$).[1][2]
- Key Fragments:
  - m/z 120: Loss of a hydroxyl radical (•OH) from the carboxylic acid group, $[M - OH]^+$.[2]
  - m/z 92: Loss of a carboxyl group (•COOH), resulting in an aminophenyl cation.
  - m/z 65: A common fragment in aromatic compounds, corresponding to the $C_5H_5^+$ ion.[2]

m/z	Relative Intensity	Proposed Fragment
137	High	$[C_7H_7NO_2]^+$ (Molecular Ion)
120	Moderate	$[C_7H_6NO]^+$
92	Moderate	$[C_6H_6N]^+$
65	Low	$[C_5H_5]^+$

Table 4: Major Fragments in the EI Mass Spectrum of 3-Aminobenzoic acid.[2]

Workflow for Spectroscopic Analysis of 3-Aminobenzoic Acid:

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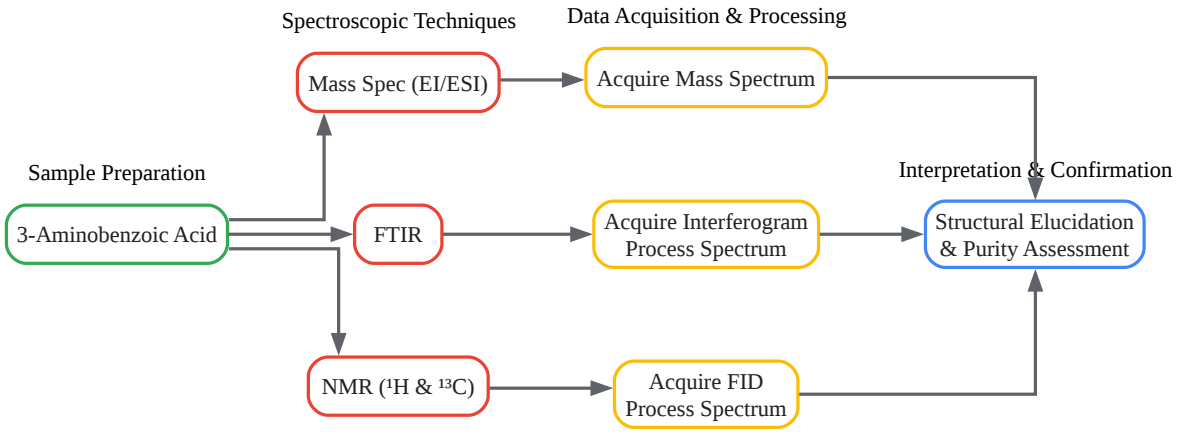

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Sources

- 1. Benzoic acid, 3-amino- [webbook.nist.gov]
- 2. 3-Aminobenzoic Acid | C7H7NO2 | CID 7419 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. infrared spectrum of benzoic acid C7H6O2 C6H5COOH prominent wavenumbers cm-1 detecting ? functional groups present finger print for identification of benzoic acid image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]
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